

Application Notes and Protocols: Preparation of GNE-4997 Stock Solution in DMSO

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Compound of Interest

Compound Name: GNE-4997

Cat. No.: B607688

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Introduction

GNE-4997 is a potent and selective inhibitor of the interleukin-2-inducible T-cell kinase (ITK), with a K_i of 0.09 nM.^{[1][2][3][4]} Accurate preparation of a stock solution is the first critical step for reliable and reproducible results in downstream biological assays. Dimethyl sulfoxide (DMSO) is the recommended solvent for dissolving **GNE-4997**.^{[1][5]} This document provides a detailed protocol for the preparation, storage, and handling of **GNE-4997** stock solutions.

Quantitative Data Summary

For ease of use, the key quantitative data for **GNE-4997** are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	515.58 g/mol	[1][2][3][4][5][6]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1][5]
Solubility in DMSO	≥ 10 mM	[1][4]
Storage of Solid	-20°C for long term (months to years) or 0-4°C for short term (days to weeks), kept dry and dark.	[1][3][5]
Storage of Stock Solution	-20°C or -80°C for long-term storage. Aliquoting is recommended to avoid multiple freeze-thaw cycles.	[1][3][7]

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **GNE-4997** in DMSO.

Materials:

- **GNE-4997** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **GNE-4997** to room temperature to prevent condensation of moisture, which can affect the compound's stability and weighing

accuracy.

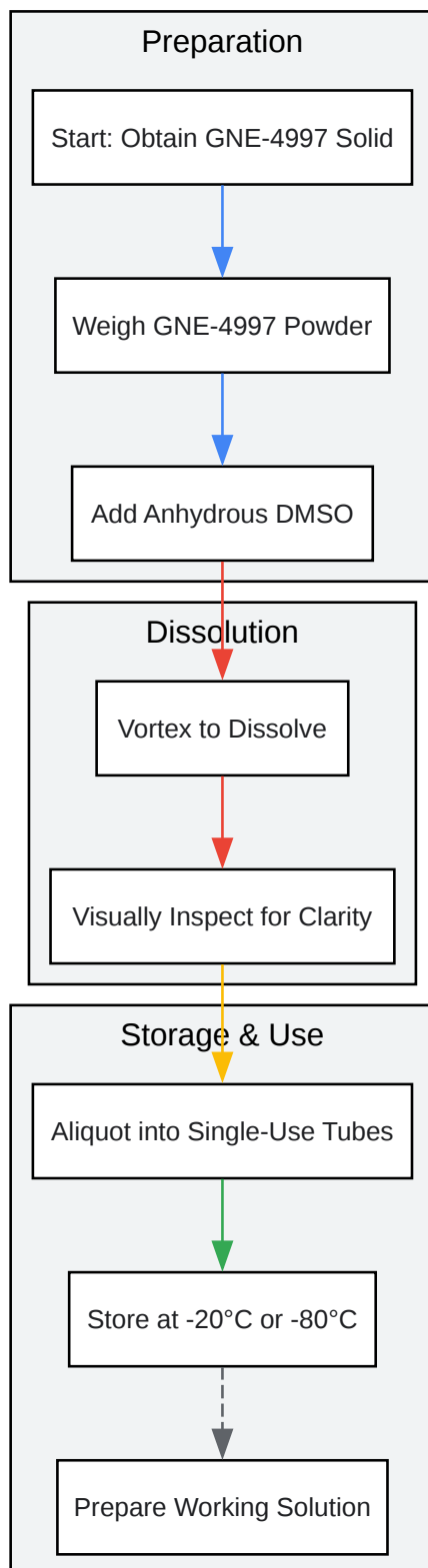
- Weighing **GNE-4997**: Carefully weigh the desired amount of **GNE-4997** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.16 mg of **GNE-4997**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 515.58 \text{ g/mol} / 1000 = 5.1558 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **GNE-4997** powder. To prepare a 10 mM stock solution with 5.16 mg of **GNE-4997**, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary, but always check for compound stability at elevated temperatures. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles that can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. Store the aliquots at -20°C or -80°C for long-term storage.

Working Solution Preparation:

When preparing working solutions for cell-based assays, it is crucial to avoid precipitation of the compound.

- Perform serial dilutions of the DMSO stock solution in DMSO to an intermediate concentration before the final dilution into aqueous buffer or cell culture medium.
- The final concentration of DMSO in the assay should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Diagrams



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